

Essential Safety and Operational Guide for Handling Balanophonin

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Compound of Interest		
Compound Name:	Balanophonin	
Cat. No.:	B12399630	Get Quote

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Balanophonin**. The following procedures are designed to ensure a safe laboratory environment and proper management of this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Balanophonin** is provided below for easy reference.[1][2][3]

Property	Value	Source
Molecular Formula	C20H20O6	[1]
Molecular Weight	356.37 g/mol	[4]
CAS Number	118916-57-7	
Density	1.3±0.1 g/cm ³	_
Boiling Point	552.5±50.0 °C at 760 mmHg	_
Flash Point	197.0±23.6 °C	_
Appearance	Powder	_

Hazard Identification and Precautionary Statements



Balanophonin is classified with the following hazards:

- H302: Harmful if swallowed.
- H410: Very toxic to aquatic life with long lasting effects.

Precautionary statements for handling include:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Balanophonin** to minimize exposure and ensure personal safety.



PPE Category	Item	Specifications and Guidelines
Eye Protection	Safety Goggles with Side- Shields	Wear snug-fitting, non-fogging goggles or a full-face shield to protect against splashes or dust.
Hand Protection	Protective Gloves	Use unlined, elbow-length chemical-resistant gloves (e.g., nitrile, neoprene). Avoid using leather or cotton gloves.
Body Protection	Impervious Clothing	Wear a chemical-resistant apron or a protective suit that covers the entire body from wrists to ankles. Ensure sleeves overlap with gloves.
Respiratory Protection	Suitable Respirator	Use a respirator when working with the powder form to avoid inhalation of dust. Ensure a good seal around the face.
Foot Protection	Chemical-Resistant Boots	Wear unlined, chemical- resistant boots that cover the ankles. Pant legs should be worn outside the boots.

Operational Plan: Handling and Storage

Adherence to the following step-by-step procedures is essential for the safe handling and storage of **Balanophonin**.

Handling Protocol

• Engineering Controls: Always handle **Balanophonin** in a well-ventilated area with an appropriate exhaust ventilation system, such as a fume hood. Ensure a safety shower and eyewash station are readily accessible.



- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes, as well as inhalation of dust or aerosols.
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory area where **Balanophonin** is handled. Wash hands and any exposed skin thoroughly after handling.

Storage Protocol

- Container: Keep the container tightly sealed to prevent contamination and exposure.
- Temperature: Store the compound in a cool, well-ventilated area. Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.
- Environment: Protect from direct sunlight and sources of ignition.
- Incompatibilities: Store away from strong acids/alkalis and strong oxidizing/reducing agents.

Emergency and Disposal Plan First Aid Measures

In case of accidental exposure, follow these first aid procedures immediately:



Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Separate eyelids to ensure adequate flushing and call a physician promptly.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician immediately.

Accidental Release Measures

In the event of a spill:

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage. Keep the product away from drains and water courses.
- Clean-up:
 - Wear full personal protective equipment.
 - Absorb solutions with a finely-powdered, liquid-binding material (e.g., diatomite).
 - Decontaminate surfaces and equipment by scrubbing with alcohol.
 - Collect all contaminated materials for disposal.



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Disposal Plan

All waste containing **Balanophonin** must be treated as hazardous waste.

- Waste Collection: Collect waste in a designated, labeled, and sealed container.
- Disposal Method: Dispose of the contents and the container at an approved waste disposal plant. Adhere to all prevailing country, federal, state, and local regulations for chemical waste disposal. Do not dispose of down the drain or into the environment.

Experimental Protocols

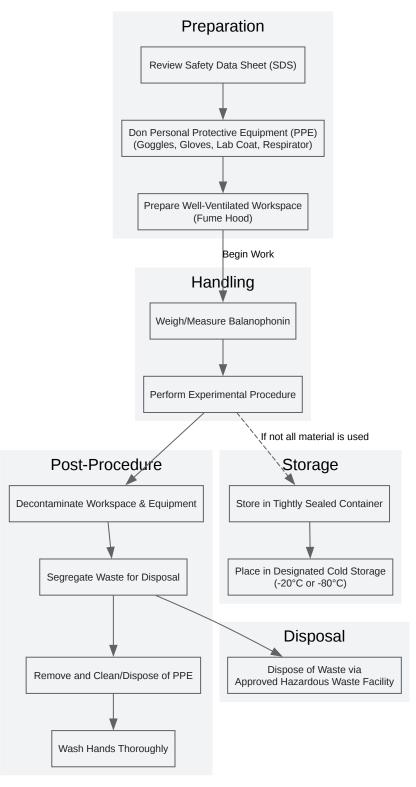
Detailed experimental protocols for specific applications of **Balanophonin** were not available in the searched literature. Researchers should develop their own protocols based on the intended use, incorporating the safety and handling procedures outlined in this guide.

Visual Workflow for Handling Balanophonin

The following diagram illustrates the standard operational workflow for safely handling **Balanophonin** in a laboratory setting.



Safe Handling Workflow for Balanophonin



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Caption: Workflow for the safe handling of Balanophonin.



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References

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